Technical Support Center: Safe Handling and Storage of 2-Bromobenzoic Anhydride

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Compound of Interest	
Compound Name:	*2-Bromobenzoic anhydride*
CAS No.:	*143454-51-7*
Cat. No.:	*B12113852*

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Welcome to the technical support guide for **2-Bromobenzoic Anhydride** (CAS No: 49619-44-5). This document is intended for researchers, scientists, and drug development professionals who utilize this reactive acylating agent. The following troubleshooting guides and FAQs are designed to address specific issues you may encounter, ensuring both the integrity of your experiments and the safety of your laboratory personnel.

As a reactive chemical, the primary challenge in handling **2-Bromobenzoic anhydride** is its sensitivity to moisture. The causality behind nearly all handling and storage protocols is the prevention of hydrolysis, which degrades the anhydride to 2-bromobenzoic acid, a less reactive and often undesirable byproduct.

Core Properties and Hazard Summary

Understanding the fundamental properties of a reagent is the first step to safe and effective use. The hazards associated with **2-Bromobenzoic anhydride** are primarily derived from its reactivity and its hydrolysis product, 2-bromobenzoic acid.

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Property	Value	Source / Comment
CAS Number	49619-44-5	[1][2]
Molecular Formula	$C_{14}H_8Br_2O_3$	[2]
Molecular Weight	384.02 g/mol	[2]
Appearance	White to off-white or beige solid/powder.	Inferred from related compounds.
Primary Hazard	Moisture Sensitive. Reacts with water to form 2-bromobenzoic acid.	[3][4]
Health Hazards	Causes serious eye irritation. Causes skin irritation. May cause respiratory irritation. Harmful if swallowed.	These hazards are based on the hydrolysis product, 2-bromobenzoic acid, and are expected for the anhydride.[5] [6][7]
Incompatibilities	Water, alcohols, amines, strong oxidizing agents, strong bases.	[6][7][8]

Troubleshooting Guide: Experimental Issues

This section addresses common problems encountered during reactions involving **2-Bromobenzoic anhydride**. The format is designed to help you quickly identify the cause and implement a solution.

❓ Problem: My reaction yield is significantly lower than expected, and I've isolated 2-bromobenzoic acid as a major byproduct.

- Plausible Cause: This is the most common failure mode and is almost certainly due to premature hydrolysis of the anhydride by an external water source. Acid anhydrides readily react with water to form two equivalents of the corresponding carboxylic acid.[3] This unwanted side reaction consumes your reagent, alters the stoichiometry of your primary reaction, and introduces an acidic byproduct that can complicate your workup.

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- Investigative Steps & Solutions:
  - Solvent Purity: Confirm that you are using an anhydrous grade solvent. If the solvent is from a previously opened bottle, its anhydrous nature may be compromised. It is best practice to use freshly distilled solvent or solvent from a new, sealed bottle.
  - Glassware Preparation: All glassware must be rigorously dried before use. The standard protocol is to oven-dry glassware at >120°C for several hours and allow it to cool to room temperature in a desiccator or under a stream of inert gas (e.g., nitrogen or argon) immediately before use.
  - Atmospheric Moisture: The reaction should be set up and run under an inert atmosphere. This creates a positive pressure of dry gas, preventing atmospheric moisture from entering the reaction vessel.
  - Reagent Integrity: If the bottle of **2-Bromobenzoic anhydride** has been opened previously or was not stored correctly, it may already be partially or fully hydrolyzed. See the next troubleshooting point.

❓ Problem: The **2-Bromobenzoic anhydride** in the bottle appears clumpy, discolored, or has solidified into a hard mass.

- Plausible Cause: The physical appearance of the reagent is a direct indicator of its quality. A free-flowing powder is expected. Clumping or solidification is a clear sign of significant decomposition due to exposure to atmospheric moisture over time.[9] The anhydride has reacted with water that has ingressed into the container, forming 2-bromobenzoic acid, which can cause the material to stick together.
- Investigative Steps & Solutions:
  - Visual Inspection: Do not use the reagent if it does not appear as a fine, free-flowing powder.
  - Verification (Optional): If you have the capability, a quick melting point test can confirm decomposition. Pure 2-bromobenzoic acid has a melting point of approximately 147-150°C.[10] If your material melts in this range instead of the expected range for the anhydride, it has completely hydrolyzed.

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- Action: The reagent is compromised and should be disposed of according to your institution's hazardous waste guidelines. Using this material will lead to failed reactions. Procure a new, unopened bottle and ensure it is stored under the stringent conditions outlined in the FAQ section.

Frequently Asked Questions (FAQs)

Q1: What are the definitive storage conditions for **2-Bromobenzoic anhydride**?

Store the container in a cool, dry, and well-ventilated area, tightly sealed.[5][8] For optimal longevity, it should be stored in a desiccator with a functioning desiccant. The key is absolute exclusion of moisture. After opening, it is advisable to flush the headspace of the container with an inert gas like argon or nitrogen before resealing.

Q2: What is the mandatory Personal Protective Equipment (PPE) when handling this compound?

- Eye/Face Protection: Wear chemical safety goggles or a face shield conforming to OSHA's 29 CFR 1910.133 or European Standard EN166.[6]
- Skin Protection: Wear impervious gloves (e.g., nitrile) and a lab coat.[11] Wash hands thoroughly after handling.[5]
- Respiratory Protection: Handle only in a certified chemical fume hood. If there is a risk of generating dust, a NIOSH/MSHA approved respirator should be used.[5][11]

Q3: How should I properly quench a reaction containing residual **2-Bromobenzoic anhydride**?

Because the anhydride reacts readily with nucleophiles, quenching must be done carefully. A slow, controlled addition of the reaction mixture to a separate flask containing a stirred, cold (ice bath) solution of a weak nucleophile is recommended.

- For non-protic reactions: A solution of saturated sodium bicarbonate can be used. This will neutralize the 2-bromobenzoic acid byproduct.
- For reactions sensitive to water: A cold solution of isopropanol or another secondary alcohol can be used to convert the anhydride to an ester, which is generally easier to separate

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during workup than the carboxylic acid.[4][12][13]

Q4: What specific chemicals are incompatible with **2-Bromobenzoic anhydride**?

- Water/Moisture: Causes rapid hydrolysis to 2-bromobenzoic acid.[3]
- Alcohols and Phenols: Reacts to form esters.[3][12][13] While this may be the desired reaction, they are incompatible if you are trying to use the anhydride for another purpose.
- Amines (Primary/Secondary): Reacts to form amides.
- Strong Oxidizing Agents: Can lead to vigorous or explosive reactions.[6][7]
- Strong Bases (e.g., hydroxides, alkoxides): Will catalyze rapid decomposition.

Q5: How should I dispose of waste containing **2-Bromobenzoic anhydride** or its byproducts?

All waste material must be disposed of in accordance with national and local regulations. Do not mix with other waste. Collect waste in a designated, labeled, and sealed container. It may be possible to neutralize small amounts of the anhydride by slowly adding it to a stirred solution of sodium carbonate, but this should only be done by experienced personnel. Consult your institution's Environmental Health & Safety (EHS) office for specific guidance.

Mandatory Experimental Protocol

Handling and Dispensing **2-Bromobenzoic Anhydride** Under Anhydrous Conditions

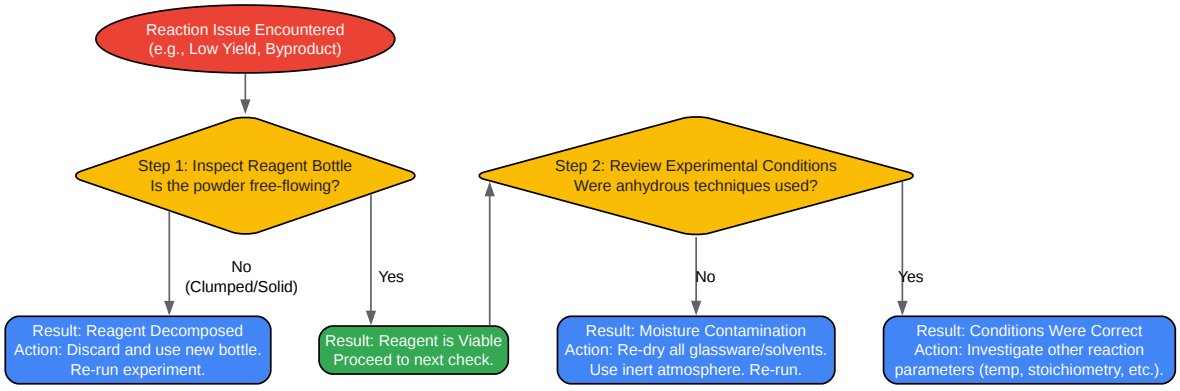
- Preparation: Ensure all glassware (flask, funnel, stir bar) is oven-dried for at least 4 hours at >120°C and cooled to room temperature under a stream of inert gas (argon or nitrogen). Assemble the glassware while still under the inert gas stream.
- Inert Atmosphere: Equip the reaction flask with a septum and ensure a positive pressure of inert gas is maintained (e.g., via a bubbler or balloon).
- Reagent Handling: Move the sealed bottle of **2-Bromobenzoic anhydride** into a glove box or glove bag if available. If not, work quickly and efficiently in a fume hood.

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- Dispensing: Briefly remove the cap from the reagent bottle. Use a clean, dry spatula to weigh the desired amount of the anhydride onto weighing paper or directly into a tared, dry flask.
- Sealing: Immediately and tightly reseal the main reagent bottle. It is good practice to wrap the cap and neck with paraffin film to provide an extra barrier against atmospheric moisture.
- Addition: Add the weighed anhydride to the reaction flask through a powder funnel against a positive flow of inert gas to prevent air from entering the flask.
- Initiation: Once the anhydride is added and the flask is resealed, you may proceed with the addition of your anhydrous solvent and other reagents via syringe through the septum.

Visualization of Troubleshooting Logic

The following diagram outlines the decision-making process when encountering a problem with a reaction involving **2-Bromobenzoic anhydride**.



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Caption: Troubleshooting Decision Tree for **2-Bromobenzoic Anhydride**.

References

- **2-bromobenzoic anhydride** | CAS#:49619-44-5. (2025, October 19). Chemsrc.
- 2-Bromobenzoic acid Safety Data Sheet. (2023, August 1). Apollo Scientific.
- 2-Bromo Benzoic Acid MATERIAL SAFETY D
- Methyl 2-bromobenzoate Safety Data Sheet. (2025, December 19). Fisher Scientific.
- 2-Bromobenzoic acid Safety Data Sheet. (2025, November 6). Sigma-Aldrich.
- **2-Bromobenzoic anhydride**. (n.d.). PubChem.
- 2-Bromobenzoic acid Safety Data Sheet. (2025, December 19). Fisher Scientific.
- 2-Bromobenzoic acid | 88-65-3. (2026, January 13). ChemicalBook.
- Benzoic Anhydride for Synthesis Safety D
- Reaction of anhydrides with alcohols. (n.d.). Germán Fernández.
- The reaction of acid anhydrides with water, alcohols and phenol. (n.d.). Chemguide.
- 2-Bromobenzoic acid 97. (n.d.). MilliporeSigma.
- Acid Anhydride Esterification with Alcohols. (2025, July 12). ReactionWeb.io.
- Acid Anhydrides react with alcohols to form esters. (2023, January 22). Chemistry LibreTexts.
- 2-Bromobenzoic acid Safety Data Sheet. (2025, December 21). Fisher Scientific.

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Sources

- 1. 2-bromobenzoic anhydride | CAS#:49619-44-5 | Chemsrc [chemsrc.com]
- 2. 2-Bromobenzoic anhydride | C14H8Br2O3 | CID 13383447 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chemguide.co.uk [chemguide.co.uk]
- 4. reactionweb.io [reactionweb.io]
- 5. store.apolloscientific.co.uk [store.apolloscientific.co.uk]

© 2026 BenchChem. All rights reserved.

- 6. fishersci.com [fishersci.com]
- 7. fishersci.com [fishersci.com]
- 8. fishersci.com [fishersci.com]
- 9. labogens.com [labogens.com]
- 10. 2-Bromobenzoic acid | 88-65-3 [chemicalbook.com]
- 11. cdhfinechemical.com [cdhfinechemical.com]
- 12. Reaction of anhydrides with alcohols [quimicaorganica.org]
- 13. chem.libretexts.org [chem.libretexts.org]

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